

Essential Guide to the Proper Disposal of BGP-15

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Compound of Interest

Compound Name: *Bgp-15*
CAS No.: 66611-37-8
Cat. No.: B1683970

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical compounds are paramount. This document provides a comprehensive guide to the proper disposal procedures for **BGP-15**, a PARP inhibitor and insulin sensitizer. Adherence to these guidelines is crucial for ensuring laboratory safety and environmental protection.

Caution: Safety data sheets for **BGP-15** present conflicting hazard information. While some sources classify it as non-hazardous[1], others label it as "Acute Toxicity - Oral 3" with the GHS06 pictogram (skull and crossbones) and the signal word "Danger," indicating it is toxic if swallowed[2]. Therefore, it is imperative to handle **BGP-15** with a high degree of caution, treating it as a toxic substance.

Quantitative Data Summary

The following table summarizes key quantitative data for **BGP-15**, facilitating easy reference for experimental and safety protocols.

Property	Value	Citations
Molecular Weight	351.3 g/mol	[3]
Physical State	Powder / Crystalline Solid	[1][2]
Storage	-20°C, protected from light, in a tightly sealed container.	[1][4][5]
Solubility	H ₂ O: 64 mg/mL[6] Ethanol: 65 mg/mL[6] DMSO: 65 mg/mL[6] PBS (pH 7.2): 5 mg/mL[4]	[4][6]

Experimental Protocols

Personal Protective Equipment (PPE)

When handling **BGP-15**, the following personal protective equipment is mandatory:

- Gloves: Use appropriate chemical-resistant gloves.
- Eye Protection: Wear safety goggles to prevent eye contact.[1]
- Lab Coat: A lab coat or suitable protective clothing should be worn to prevent skin exposure. [1]
- Respiratory Protection: If there is a risk of inhalation, especially when handling the powder outside of a contained environment, a suitable respirator should be used.[1]
- Fume Hood: Whenever possible, handle **BGP-15** in a laboratory fume hood to ensure adequate ventilation.[1]

Accidental Spill Protocol

In the event of a **BGP-15** spill, follow these steps:

- Ensure Personal Safety: Immediately put on the required personal protective equipment.[1]
- Ventilate the Area: Ensure the area is well-ventilated.[1]

- Contain the Spill: Prevent the spilled material from entering drains or waterways.[1]
- Absorb the Spill: Use an inert absorbent material to clean up the spill.[1]
- Collect and Dispose: Carefully collect the absorbed material and place it in a suitable, labeled container for hazardous waste disposal.[1]

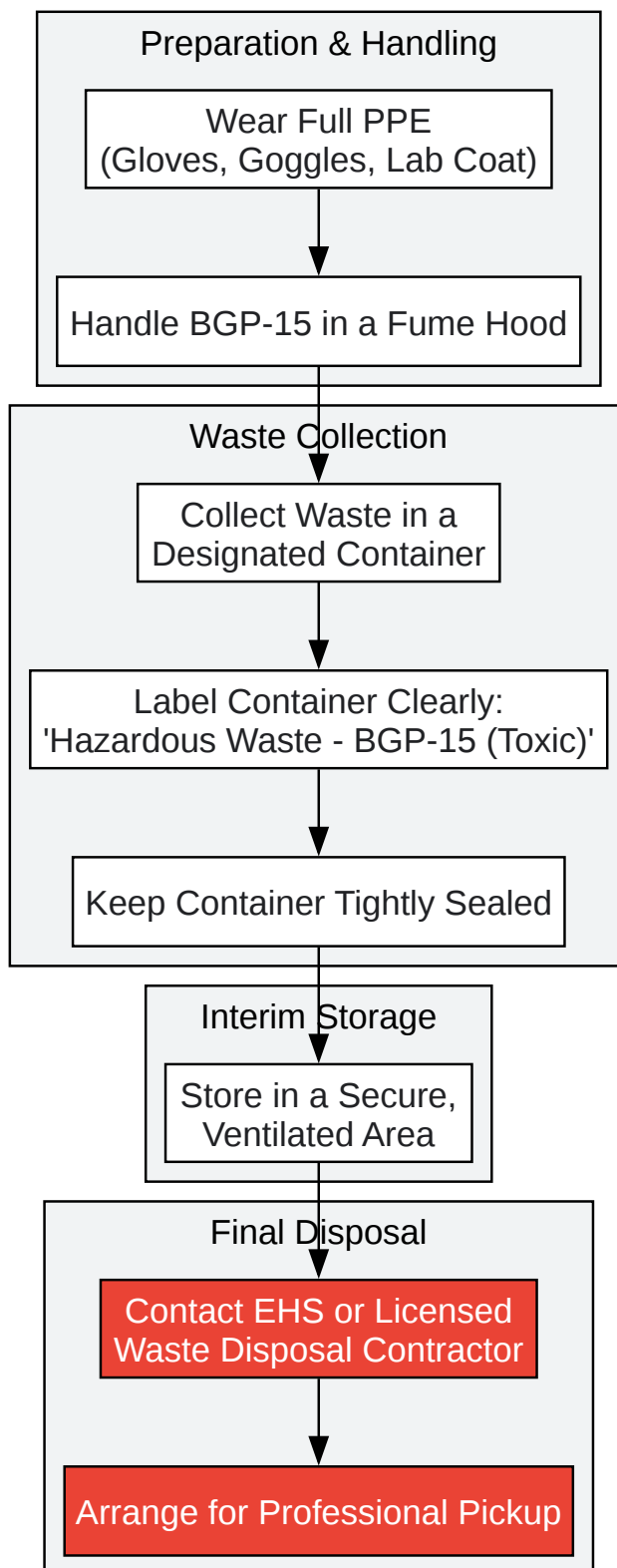
Step-by-Step Disposal Procedure for BGP-15

The disposal of **BGP-15** must be conducted in accordance with local, regional, national, and international regulations[2]. The following is a general procedural guide based on standard laboratory safety practices for toxic chemicals.

- Waste Collection:
 - Collect all **BGP-15** waste, including unused product and contaminated materials (e.g., absorbent pads, gloves, weighing paper), in a designated, compatible, and clearly labeled hazardous waste container.
 - The container must be kept tightly sealed when not in use.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**BGP-15**," and the associated hazard warning ("Toxic").
- Storage of Waste:
 - Store the hazardous waste container in a designated, secure area, away from incompatible materials.
 - Ensure the storage area is cool, dry, and well-ventilated.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.

- Do not dispose of **BGP-15** down the drain or in regular trash.

Logical Workflow for BGP-15 Disposal



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Caption: **BGP-15** Disposal Workflow.

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